

Technical Guide: Solubility of Omeprazole Sulfide-d3 in Organic Solvents

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Compound of Interest

Compound Name: Omeprazole sulfide-d3

Cat. No.: B602696

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This guide provides a comprehensive overview of the solubility of **Omeprazole sulfide-d3** in various organic solvents. Given the limited availability of public data for the deuterated form, this document leverages data from its non-deuterated counterpart, Omeprazole sulfide, as a close proxy. The underlying principle is that the substitution of three hydrogen atoms with deuterium has a negligible effect on the compound's solubility properties. This guide is intended for researchers, scientists, and professionals in drug development.

Overview of Solubility Data

Quantitative solubility data for **Omeprazole sulfide-d3** is not extensively documented in peer-reviewed literature, primarily because its main application is as an internal standard for analytical purposes.^{[1][2][3]} However, chemical suppliers provide some qualitative information. For instance, **Omeprazole sulfide-d3** is cited as being soluble in acetonitrile and chloroform.^{[1][2]}

For quantitative insights, the most reliable data comes from studies on the non-deuterated analogue, Omeprazole sulfide. A detailed study systematically measured its solubility in a range of common organic solvents at various temperatures using the gravimetric method.^{[4][5][6][7]}

Quantitative Solubility of Omeprazole Sulfide

The following table summarizes the mole fraction solubility of Omeprazole sulfide in eight different organic solvents across a temperature range of 280.35 K to 319.65 K. The data shows

a consistent trend where solubility increases with temperature for all tested solvents.[4][8] Methanol, ethanol, and 95% ethanol were identified as solvents in which solubility is most sensitive to temperature changes, making them suitable for recrystallization processes.[4] In contrast, solubility is comparatively lower in acetone, isopropanol, and ethyl acetate.[4]

Table 1: Mole Fraction Solubility (x) of Omeprazole Sulfide in Various Organic Solvents at Different Temperatures (K)[4][8]

Temperature (K)	Methanol	Ethanol	95% Ethanol	n-Propanol	n-Butanol	Isopropanol	Acetone	Ethyl Acetate
280.35	0.0144	0.0075	0.0063	0.0039	0.0031	0.0016	0.0017	0.0012
284.35	0.0189	0.0099	0.0083	0.0051	0.0040	0.0021	0.0022	0.0015
288.15	0.0248	0.0129	0.0109	0.0066	0.0052	0.0027	0.0028	0.0018
292.25	0.0323	0.0169	0.0143	0.0086	0.0067	0.0035	0.0036	0.0023
296.65	0.0412	0.0219	0.0187	0.0112	0.0087	0.0045	0.0047	0.0028
300.25	0.0511	0.0272	0.0233	0.0140	0.0110	0.0057	0.0059	0.0034
303.15	0.0606	0.0324	0.0278	0.0167	0.0131	0.0068	0.0071	0.0041
307.65	0.0775	0.0416	0.0358	0.0214	0.0169	0.0088	0.0091	0.0051
311.15	0.0946	0.0509	0.0439	0.0263	0.0208	0.0108	0.0112	0.0062
315.15	0.1151	0.0624	0.0540	0.0323	0.0256	0.0133	0.0138	0.0075
319.65	0.1398	0.0765	0.0665	0.0396	0.0315	0.0164	0.0170	0.0091

Data extracted from Li, Y., et al. (2013). Solubility of Omeprazole Sulfide in Different Solvents at the Range of 280.35–319.65 K. Journal of Solution Chemistry.

Qualitative and Approximate Solubility Data

The following table summarizes qualitative and approximate solubility information gathered from supplier technical data sheets for both **Omeprazole sulfide-d3** and its non-deuterated form.

Table 2: Summary of Qualitative and Approximate Solubility

Compound	Solvent	Solubility
Omeprazole sulfide-d3	Acetonitrile	Soluble[1][2]
Chloroform	Soluble[1][2]	
DMSO	100 mg/mL (for stock solution preparation)[3]	
Omeprazole sulfide	Ethanol	Approximately 2 mg/mL[9]
DMSO	Approximately 1 mg/mL[9]	
Dimethylformamide (DMF)	Approximately 0.5 mg/mL[9]	

Experimental Protocol: Gravimetric Method for Solubility Determination

The quantitative data presented above was determined using the gravimetric method.[4][5][6] This is a reliable and widely used technique for measuring the solubility of a solid in a liquid.

Methodology:

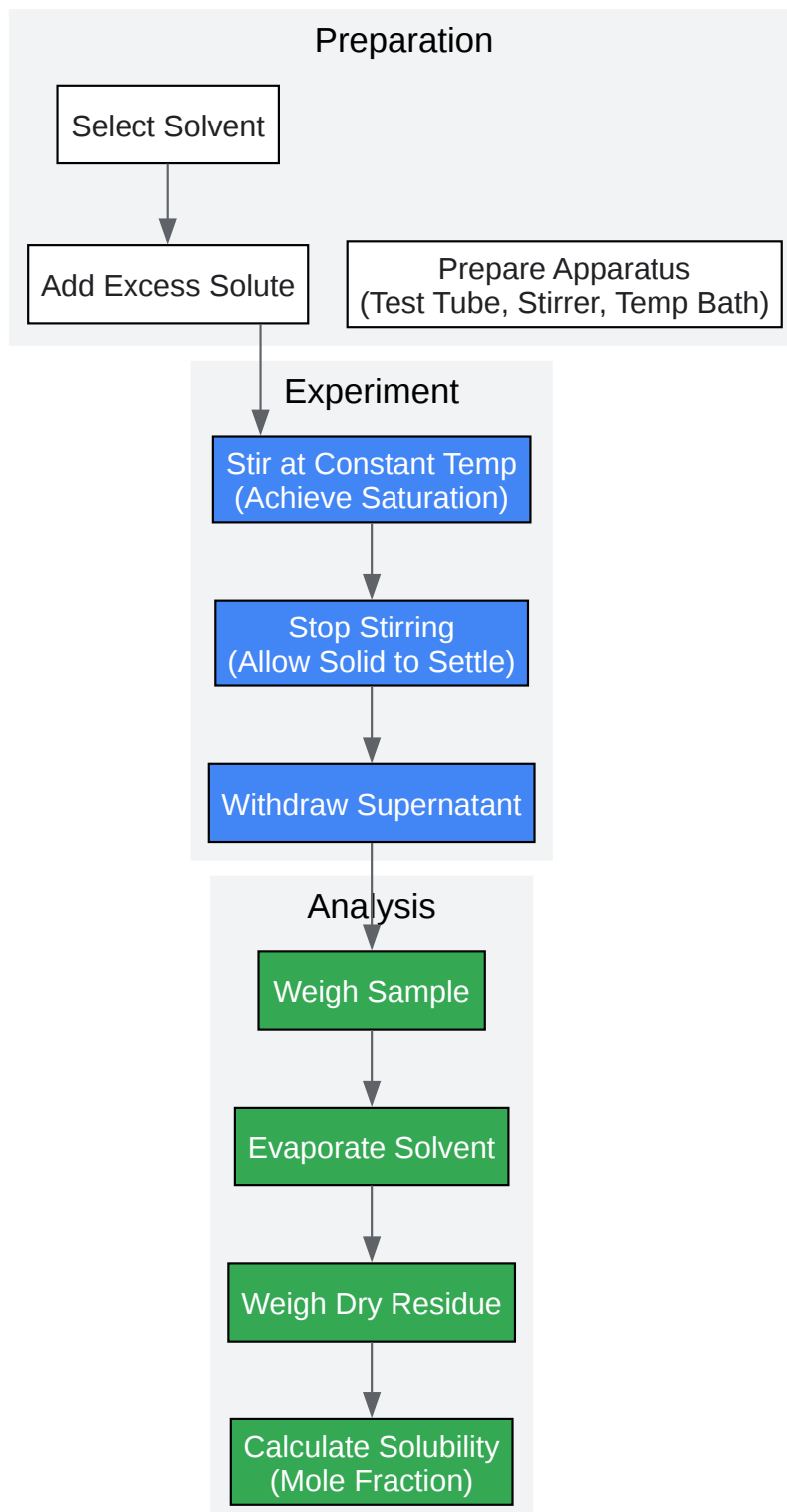
- **Apparatus Setup:** A 10 mL glass test tube equipped with a stopper and a magnetic rotor is used as the equilibrium vessel. A constant-temperature bath with a super thermostatic water-circulator is required to maintain precise temperature control. An analytical balance with an uncertainty of ± 0.0001 g is used for all mass measurements.[4]
- **Sample Preparation:** A known volume (e.g., 8 mL) of the selected organic solvent is placed into the glass test tube.[4]
- **Achieving Saturation:** An excess amount of Omeprazole sulfide is added to the solvent to ensure that a saturated solution is formed, with undissolved solid remaining.[4]
- **Equilibration:** The test tube is sealed and submerged in the constant-temperature bath. The solution is continuously stirred for a sufficient time (e.g., 24 hours) to ensure that solid-liquid equilibrium is reached at the desired temperature.

- **Phase Separation:** After equilibration, stirring is stopped, and the solution is left undisturbed for several hours (e.g., 8 hours) to allow the undissolved solid to settle completely.
- **Sample Withdrawal and Analysis:** A carefully measured volume of the clear, saturated supernatant is withdrawn using a pre-heated or pre-cooled syringe to prevent temperature changes that could alter the solubility. The withdrawn sample is immediately weighed.
- **Solvent Evaporation:** The solvent in the weighed sample is evaporated under controlled conditions (e.g., in a vacuum oven at a specific temperature) until a constant weight of the dried solute is achieved.
- **Calculation:** The mass of the dissolved solute and the mass of the solvent are used to calculate the mole fraction solubility at that specific temperature. The experiment is repeated at different temperatures to generate a solubility curve.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a compound like **Omeprazole sulfide-d3** using the gravimetric method.

Workflow for Gravimetric Solubility Determination

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